

5-hydroxy-2-iodohydrocinnamic acid properties

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Compound of Interest

Compound Name: *Benzenepropanoic acid, 5-hydroxy-2-iodo-*
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An In-Depth Technical Guide to 5-Hydroxy-2-iodohydrocinnamic Acid: Properties, Synthesis, and Applications in Drug Discovery

Executive Summary

5-Hydroxy-2-iodohydrocinnamic acid is a specialized derivative of the widespread and biologically significant hydroxycinnamic acid (HCA) scaffold. While naturally occurring HCAs are lauded for their antioxidant and anti-inflammatory properties, this synthetic analogue introduces a strategically placed iodine atom, transforming it into a highly versatile building block for medicinal chemistry and drug development. The iodine serves as a "heavy atom" for crystallographic studies, a site for radiolabeling, and, most importantly, a reactive handle for carbon-carbon and carbon-heteroatom bond formation via cross-coupling reactions. This guide provides a comprehensive overview of its inferred physicochemical properties, proposes a robust synthetic pathway, details its chemical reactivity, and explores its potential applications as a molecular scaffold for creating novel therapeutics, particularly as a precursor to potent enzyme inhibitors.

Introduction: The Strategic Value of the Hydroxycinnamic Acid Scaffold

Hydroxycinnamic acids (HCAs) are a class of phenolic compounds derived from cinnamic acid and are ubiquitous in the plant kingdom.[1][2] Molecules like caffeic acid, ferulic acid, and p-coumaric acid are integral components of the human diet, found in fruits, vegetables, coffee, and whole grains.[3] Their biological significance stems primarily from their antioxidant activity, which is attributed to their ability to scavenge free radicals and chelate metals.[4][5] This activity confers a wide range of therapeutic potentials, including anti-inflammatory, antimicrobial, neuroprotective, and anti-cancer effects.[6][7]

The structure of 5-hydroxy-2-iodohydrocinnamic acid combines the foundational HCA core with a synthetically enabling iodine substituent. This design is intentional:

- **The HCA Core:** The 3-(5-hydroxyphenyl)propanoic acid backbone provides the inherent biological footprint and physicochemical properties of the HCA class. The phenolic hydroxyl group is critical for antioxidant activity and can be modulated to fine-tune binding interactions.[5]
- **The Iodine Handle:** The iodine atom at the 2-position is a key feature for synthetic diversification. It is an excellent leaving group in transition-metal-catalyzed cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck, Buchwald-Hartwig), allowing for the precise and efficient introduction of a wide array of chemical moieties. This is a cornerstone of modern drug discovery for building molecular complexity and exploring structure-activity relationships (SAR).

This guide positions 5-hydroxy-2-iodohydrocinnamic acid not as a final drug candidate, but as a high-value starting material and molecular tool for researchers and drug development professionals.

Physicochemical and Structural Properties

The fundamental properties of 5-hydroxy-2-iodohydrocinnamic acid are derived from its molecular structure. While extensive experimental data is not publicly available for this specific compound, its properties can be reliably predicted based on its constituent functional groups.

Structure:

Figure 1: Chemical structure of 5-hydroxy-2-iodohydrocinnamic acid.

Data Presentation: Core Physicochemical Properties

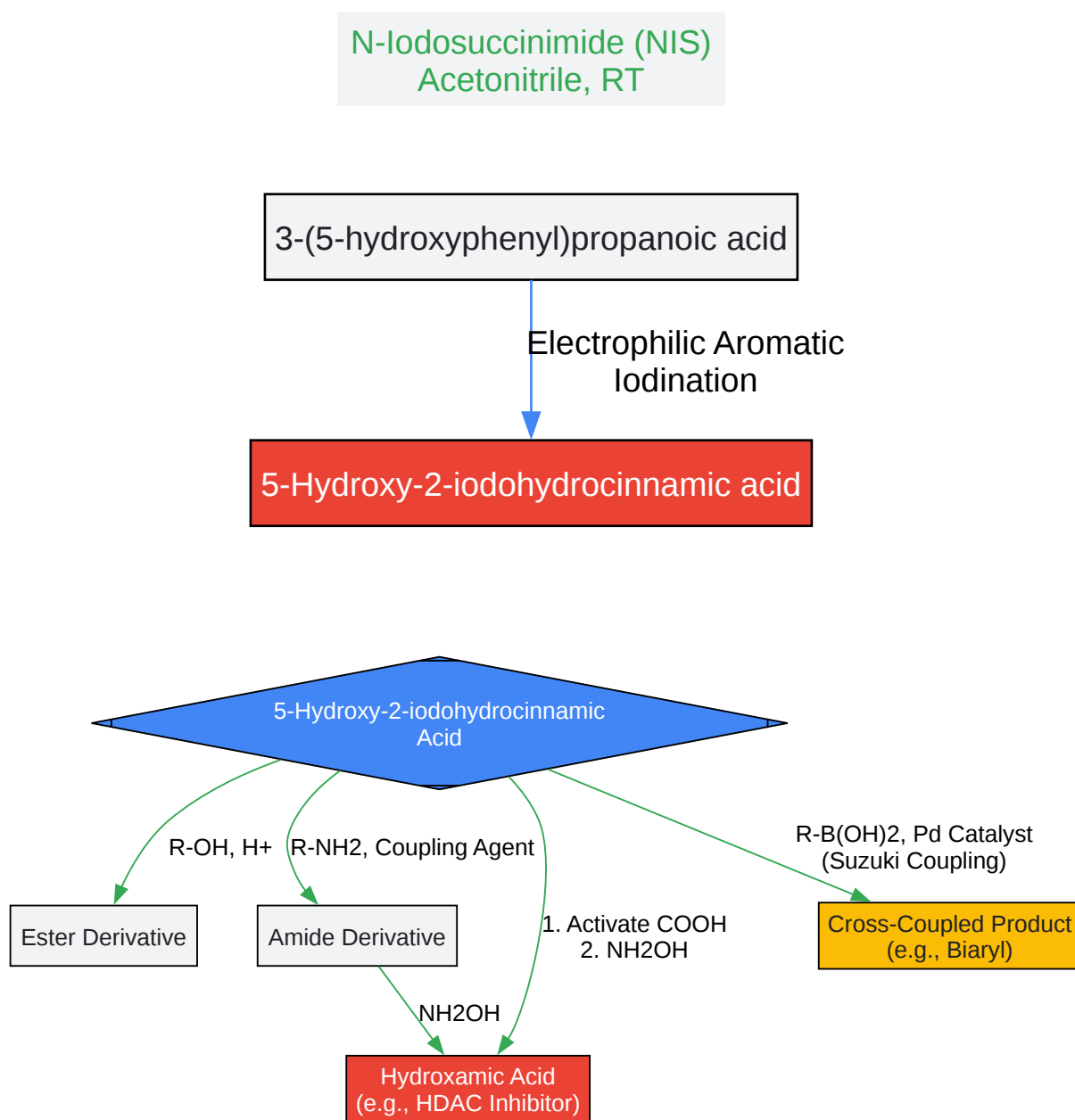
Property	Value	Basis
IUPAC Name	3-(5-hydroxy-2-iodophenyl)propanoic acid	Standard Nomenclature
Molecular Formula	C ₉ H ₉ IO ₃	Calculated
Molecular Weight	292.07 g/mol	Calculated
Appearance	Expected to be a solid, likely off-white to beige powder.[8]	Analogy to similar phenolic compounds.
Solubility	Predicted to be soluble in organic solvents like DMSO, DMF, and alcohols; likely has some water solubility.[3][8]	Presence of polar hydroxyl and carboxylic acid groups.
CAS Number	Not publicly available.	Database Search

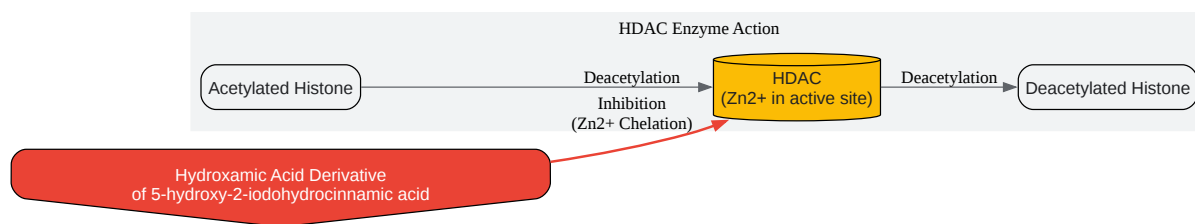
Synthesis and Chemical Reactivity

The synthesis of 5-hydroxy-2-iodohydrocinnamic acid can be approached through established organic chemistry transformations. A logical and efficient pathway is crucial for its utility as a research chemical.

Proposed Synthetic Workflow

A robust synthesis can be envisioned starting from 3-(5-hydroxyphenyl)propanoic acid. This precursor undergoes regioselective iodination. The hydroxyl group is an ortho-, para-director; since the para position is blocked, iodination is directed to one of the ortho positions (C2 or C6). Steric hindrance may influence selectivity, but the C2 position is a likely target.





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Sources

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